Application Note: Quantitative Analysis of 4-Methoxypyrimidine-5-carbaldehyde

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Compound of Interest

Compound Name:	*4-Methoxypyrimidine-5-carbaldehyde*
CAS No.:	*133731-61-0*
Cat. No.:	*B147021*

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Abstract

This comprehensive guide details robust and validated analytical methodologies for the precise quantification of **4-Methoxypyrimidine-5-carbaldehyde**, a critical building block in pharmaceutical synthesis. Recognizing the diverse needs of researchers and drug development professionals, this document provides detailed protocols for three distinct analytical techniques: High-Performance Liquid Chromatography with UV Detection (HPLC-UV) as the primary recommended method, Gas Chromatography-Mass Spectrometry (GC-MS) for orthogonal verification, and UV-Vis Spectrophotometry for rapid screening. The protocols are designed with scientific integrity at their core, emphasizing the causality behind experimental choices and aligning with international regulatory standards to ensure data reliability and trustworthiness.

Introduction: The Analytical Imperative for 4-Methoxypyrimidine-5-carbaldehyde

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4-Methoxypyrimidine-5-carbaldehyde is a key intermediate in the synthesis of a variety of biologically active compounds. Its purity and concentration in reaction mixtures, intermediates, and final active pharmaceutical ingredients (APIs) are critical quality attributes that directly impact the safety, efficacy, and stability of the final drug product. Accurate quantification is therefore not merely a procedural step but a fundamental requirement for process optimization, quality control (QC), and regulatory compliance.

This application note provides the necessary protocols to establish validated, reliable, and reproducible analytical control over this compound in a research and development setting. The methodologies are grounded in principles outlined by the International Council for Harmonisation (ICH) guidelines, ensuring that the data generated is fit for its intended purpose.[1][2][3]

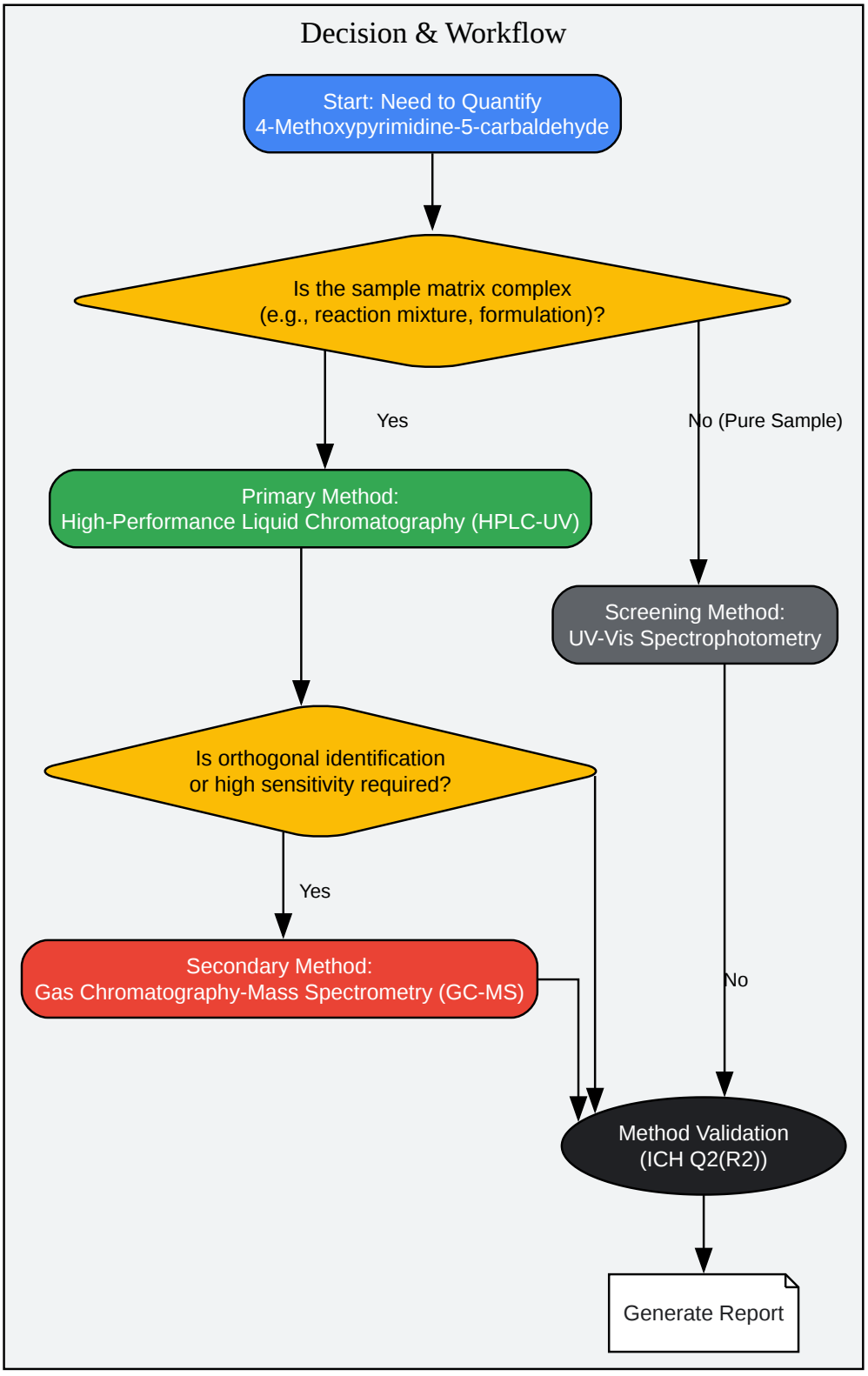
Principle Analytical Strategies

The selection of an analytical method is contingent on the specific requirements of the analysis, including the sample matrix, required sensitivity, and available instrumentation. We present a tiered approach:

- HPLC-UV: The gold standard for specificity, sensitivity, and robustness in pharmaceutical analysis. It is ideal for quantifying the analyte in complex mixtures, such as reaction monitoring and impurity profiling.
- GC-MS: Offers exceptional specificity through mass fragmentation patterns and is highly sensitive. It is particularly useful for volatile impurities and for confirming the identity of the analyte, though it may require derivatization for polar compounds.[4][5]
- UV-Vis Spectrophotometry: A rapid and straightforward technique best suited for the analysis of relatively pure samples or for high-throughput screening where high specificity is not the primary concern.[6][7][8]

Below is a logical workflow for selecting and implementing an appropriate analytical method.

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Caption: Method Selection Workflow Diagram.

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Primary Method: High-Performance Liquid Chromatography (HPLC-UV)

Reverse-phase HPLC is the most suitable method for the quantification of **4-Methoxypyrimidine-5-carbaldehyde** due to its polarity and UV-absorbing properties. The aldehyde and pyrimidine moieties provide a strong chromophore, allowing for sensitive detection. A C18 stationary phase is selected for its versatility and effectiveness in retaining moderately polar aromatic compounds through hydrophobic interactions.

Causality of Method Parameters

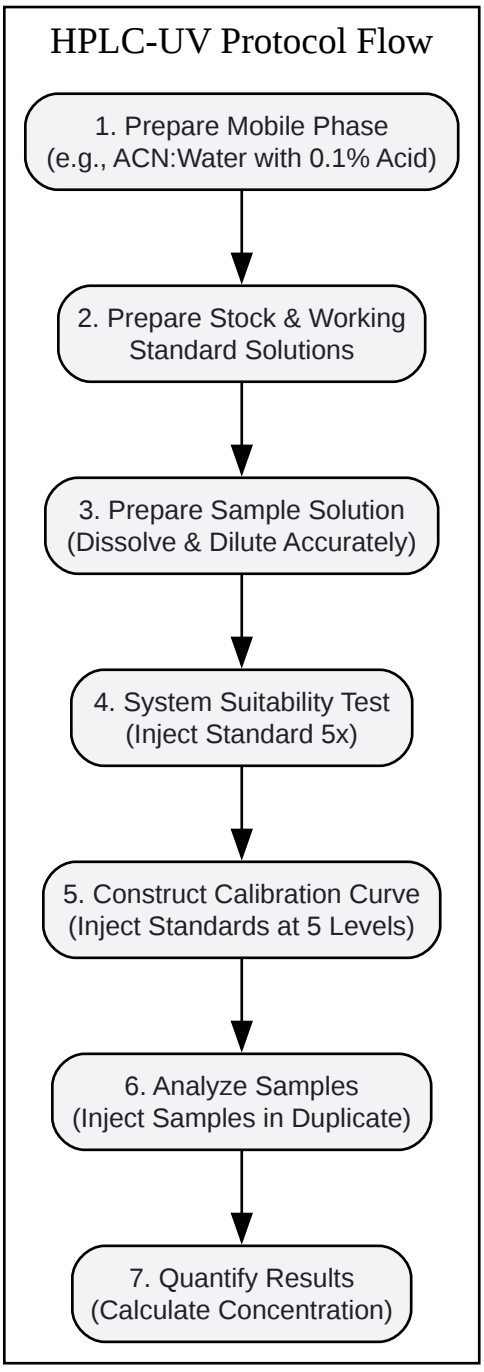
- Mobile Phase: A mixture of acetonitrile and water provides the necessary polarity gradient to elute the analyte with a good peak shape. Acetonitrile is chosen for its low UV cutoff and viscosity.

- Acidic Modifier: The addition of a small amount of acid (e.g., phosphoric or formic acid) to the mobile phase is critical. It protonates residual silanols on the silica-based C18 column, minimizing peak tailing and ensuring a consistent retention time.[9]

- Detection Wavelength: Pyrimidine derivatives typically exhibit strong absorbance in the UV range.[6][10] An initial wavelength scan should be performed, but a wavelength around 275-310 nm is expected to provide good sensitivity. For a related compound, methoxyamine derivatized with an aldehyde, a detection wavelength of 310 nm was effective.[11]

Detailed HPLC-UV Protocol

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Caption: HPLC-UV Experimental Workflow.

A. Instrumentation and Consumables

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- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV/PDA detector.
- C18 Reverse-Phase Column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Acetonitrile (HPLC Grade)
- Deionized Water (18.2 MΩ·cm)
- Phosphoric Acid or Formic Acid (Analytical Grade)
- **4-Methoxypyrimidine-5-carbaldehyde** Reference Standard (>99% purity)

B. Chromatographic Conditions

Parameter	Recommended Setting	Rationale
Mobile Phase	Acetonitrile : Water (e.g., 50:50 v/v) with 0.1% Phosphoric Acid	Balances retention and elution for good peak shape. Acid suppresses silanol interactions.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column, ensuring optimal efficiency.
Column Temp.	30 °C	Maintains consistent retention times and improves peak symmetry.
Injection Vol.	10 µL	A typical volume to balance sensitivity and peak broadening.
Detection	UV at 280 nm (Verify with PDA scan)	Wavelength providing high absorbance for the analyte and minimal interference.
Run Time	10 minutes	Sufficient to elute the analyte and any common impurities.

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C. Protocol Steps

- Mobile Phase Preparation: Carefully mix the required volumes of acetonitrile and water. Add the acid and sonicate for 15 minutes to degas.
- Standard Stock Solution (1000 µg/mL): Accurately weigh ~25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Calibration Standards: Prepare a series of at least five calibration standards by serially diluting the stock solution. A suggested range is 5-100 µg/mL.[12]
- Sample Preparation: Accurately weigh a quantity of the test material expected to contain the analyte. Dissolve it in the mobile phase in a volumetric flask to achieve a final concentration within the calibration range. Filter through a 0.45 µm syringe filter before injection.
- System Suitability: Before analysis, inject the mid-point calibration standard five times. The relative standard deviation (RSD) for peak area and retention time should be ≤ 2.0%.[1]
- Analysis: Inject the blank (mobile phase), followed by the calibration standards, and then the prepared samples.
- Quantification: Plot a calibration curve of peak area versus concentration. Use the linear regression equation to calculate the concentration of **4-Methoxypyrimidine-5-carbaldehyde** in the samples.

Method Validation Summary (per ICH Q2(R2))

The described method must be validated to prove its fitness for purpose.[2][3] Key validation parameters are summarized below.

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Parameter	Acceptance Criteria	Purpose
Specificity	Peak is pure and resolved from interferences.	Ensures the signal is only from the analyte.[1][13]
Linearity	Correlation coefficient (r^2) ≥ 0.999	Confirms a direct relationship between concentration and response.
Range	80-120% of the expected concentration	The interval where the method is precise, accurate, and linear. [12]
Accuracy	98.0% - 102.0% recovery	Measures the closeness of the results to the true value.
Precision (RSD%)	Repeatability ≤ 2.0%, Intermediate Precision ≤ 2.0%	Demonstrates the method's consistency on the same/different days.
LOD / LOQ	Signal-to-Noise of 3:1 / 10:1	The lowest concentration that can be reliably detected/quantified.
Robustness	No significant change in results with small variations (e.g., pH, flow rate)	Shows the method's reliability under normal operational variance.

Orthogonal Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides an excellent confirmatory technique. The mass spectrometer detector offers unparalleled specificity, identifying compounds based on their unique mass fragmentation patterns. This is particularly useful for identifying unknown impurities or confirming the analyte's identity in complex matrices.

Experimental Considerations

- Volatility: **4-Methoxypyrimidine-5-carbaldehyde** is sufficiently volatile for GC analysis.

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- Column Selection: A mid-polarity column (e.g., 5% phenyl-methylpolysiloxane) is a good starting point for separating aromatic aldehydes.[5]
- Derivatization: While not always necessary, derivatization of the aldehyde group (e.g., oximation) can improve peak shape and thermal stability.[11]

General GC-MS Protocol

A. Instrumentation

- GC system with an autosampler and a mass selective detector (MSD).
- Capillary GC column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness).
- Helium (Carrier Gas)

B. GC-MS Conditions

Parameter	Recommended Setting
Inlet Temperature	250 °C
Injection Mode	Split (e.g., 20:1)
Oven Program	Start at 70°C, hold 1 min, ramp at 15°C/min to 280°C, hold 5 min[4]
Carrier Gas	Helium at a constant flow of 1.2 mL/min
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	40-400 amu

C. Protocol Steps

- Standard & Sample Preparation: Prepare stock solutions in a volatile solvent like Dichloromethane or Ethyl Acetate. Dilute to a working range (e.g., 1-50 µg/mL).

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- Analysis: Inject the prepared samples into the GC-MS system.
- Data Processing: Identify the analyte peak by its retention time and characteristic mass spectrum. The molecular ion and key fragment ions should be present. Quantification is typically performed using the area of a specific, abundant, and unique ion (extracted ion chromatogram, EIC).

Screening Method: UV-Vis Spectrophotometry

For rapid quantification of relatively pure samples, UV-Vis spectrophotometry is a viable, cost-effective option. The method relies on Beer-Lambert Law, where the absorbance of the analyte is directly proportional to its concentration.

Protocol

- Determine λmax: Prepare a dilute solution (~10 µg/mL) of **4-Methoxypyrimidine-5-carbaldehyde** in a suitable solvent (e.g., ethanol or acetonitrile). Scan the solution from 200-400 nm to find the wavelength of maximum absorbance (λmax). For pyrimidine derivatives, this is often around 275 nm.[6][7][8]
- Prepare Calibration Curve: Prepare a series of at least five standards of known concentration.
- Measure Absorbance: Measure the absorbance of each standard at the predetermined λmax.
- Plot Data: Create a calibration curve by plotting absorbance vs. concentration. The curve should be linear with an $r^2 \geq 0.995$.
- Quantify Sample: Prepare the unknown sample to a concentration that falls within the linear range of the calibration curve. Measure its absorbance and determine the concentration from the calibration curve's equation.

Conclusion

This document provides a detailed framework for the accurate and reliable quantification of **4-Methoxypyrimidine-5-carbaldehyde**. The primary HPLC-UV method, when fully validated according to ICH guidelines, will yield robust and defensible data suitable for quality control and

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regulatory purposes. The GC-MS and UV-Vis methods serve as valuable orthogonal and screening tools, respectively. Adherence to these protocols will ensure a high degree of confidence in the analytical results, supporting robust drug development and manufacturing processes.

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